

Thermodynamic Properties of Ethoxycyclohexane: A Technical Guide

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Compound of Interest

Compound Name: Ethoxycyclohexane

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Abstract

This technical guide provides a comprehensive overview of the thermodynamic properties of **ethoxycyclohexane**. Due to a notable lack of extensive experimental data in publicly accessible literature, this document focuses on presenting computed physicochemical properties and outlines the established experimental methodologies for their determination. Detailed protocols for measuring key thermodynamic parameters such as heat capacity, enthalpy of vaporization, and vapor pressure are provided, drawing upon established techniques for analogous compounds. To offer a practical reference, experimental data for the closely related compound, ethylcyclohexane, is included. This guide serves as a foundational resource for researchers and professionals requiring an understanding of the thermodynamic profile of **ethoxycyclohexane** and the experimental approaches for its characterization.

Introduction

Ethoxycyclohexane (C₈H₁₆O) is an ether consisting of an ethoxy group attached to a cyclohexane ring.^[1] Its molecular structure, featuring a non-polar cycloalkane and a polar ether functional group, suggests properties that are of interest in various chemical and pharmaceutical applications, including its potential use as a solvent or an intermediate in organic synthesis. A thorough understanding of the thermodynamic properties of **ethoxycyclohexane** is crucial for process design, reaction modeling, and safety assessments.

However, a comprehensive review of the scientific literature reveals a significant scarcity of experimentally determined thermodynamic data for **ethoxycyclohexane**.^[1] This guide aims to bridge this gap by:

- Presenting available computed and basic physical properties of **ethoxycyclohexane**.
- Detailing the standard experimental protocols that would be employed to measure its thermodynamic properties.
- Providing illustrative experimental data for ethylcyclohexane, a structurally similar and well-characterized compound, to serve as a practical example.
- Visualizing the experimental workflows for clarity and reproducibility.

Physicochemical and Computed Properties of Ethoxycyclohexane

While extensive experimental thermodynamic data is lacking, various sources provide computed or basic physical properties for **ethoxycyclohexane**. These values, summarized in Table 1, offer a preliminary understanding of its physicochemical profile.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[1] [2]
Molecular Weight	128.21 g/mol	[1] [2]
IUPAC Name	Ethoxycyclohexane	[1] [2]
SMILES	CCOC1CCCCC1	[1] [2]
InChIKey	GJJASJCGLOUWAC-UHFFFAOYSA-N	[1] [2]
Density	0.864 g/mL (Predicted)	[3]
Molar Volume	148.4 mL/mol (Predicted)	[3]
Refractive Index	1.435 (Predicted)	[3]
XLogP3	2.3 (Computed)	[2]

Experimental Protocols for Thermodynamic Property Determination

This section details the standard experimental methodologies for determining the key thermodynamic properties of a liquid organic compound such as **ethoxycyclohexane**.

Heat Capacity Measurement

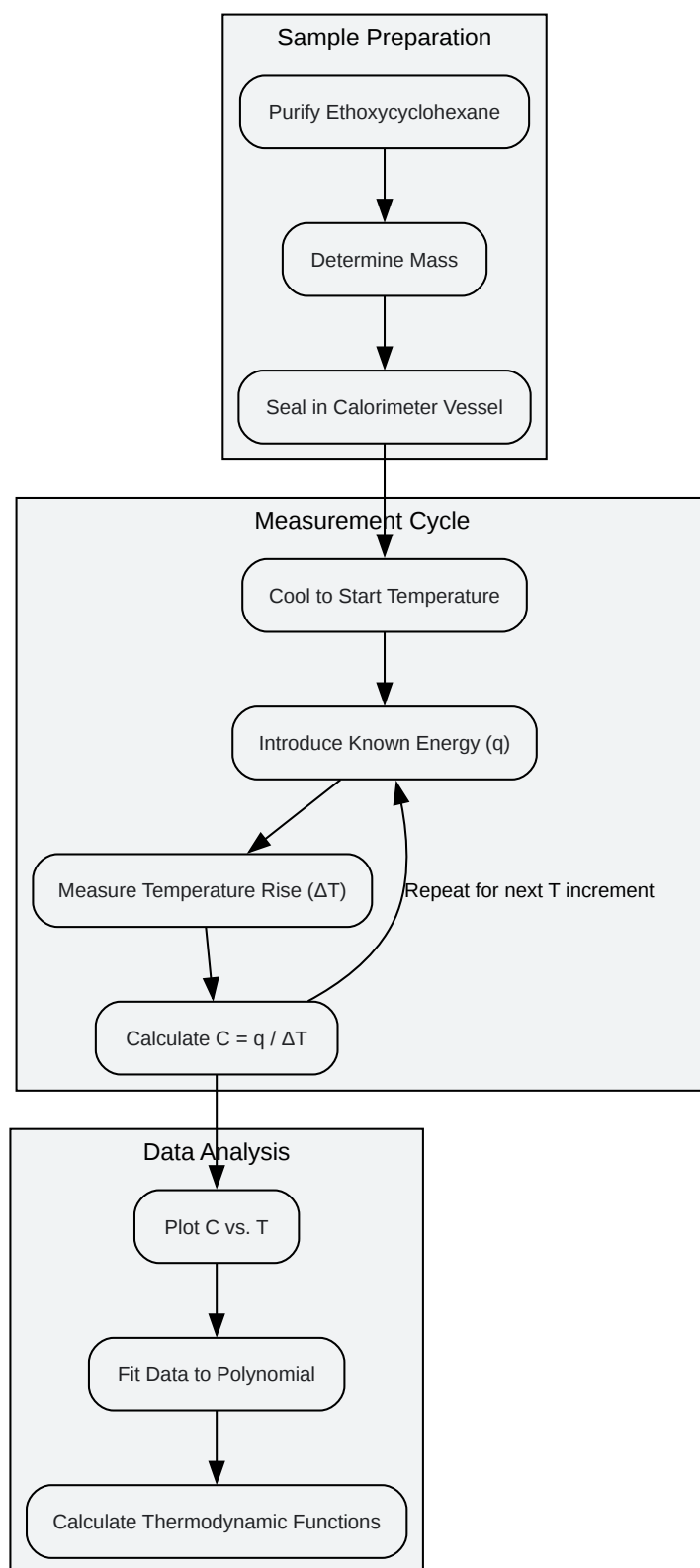
The heat capacity of a substance is the amount of heat required to raise its temperature by a specific amount. It is a fundamental thermodynamic property essential for many calculations, including the adjustment of reaction enthalpies with temperature.

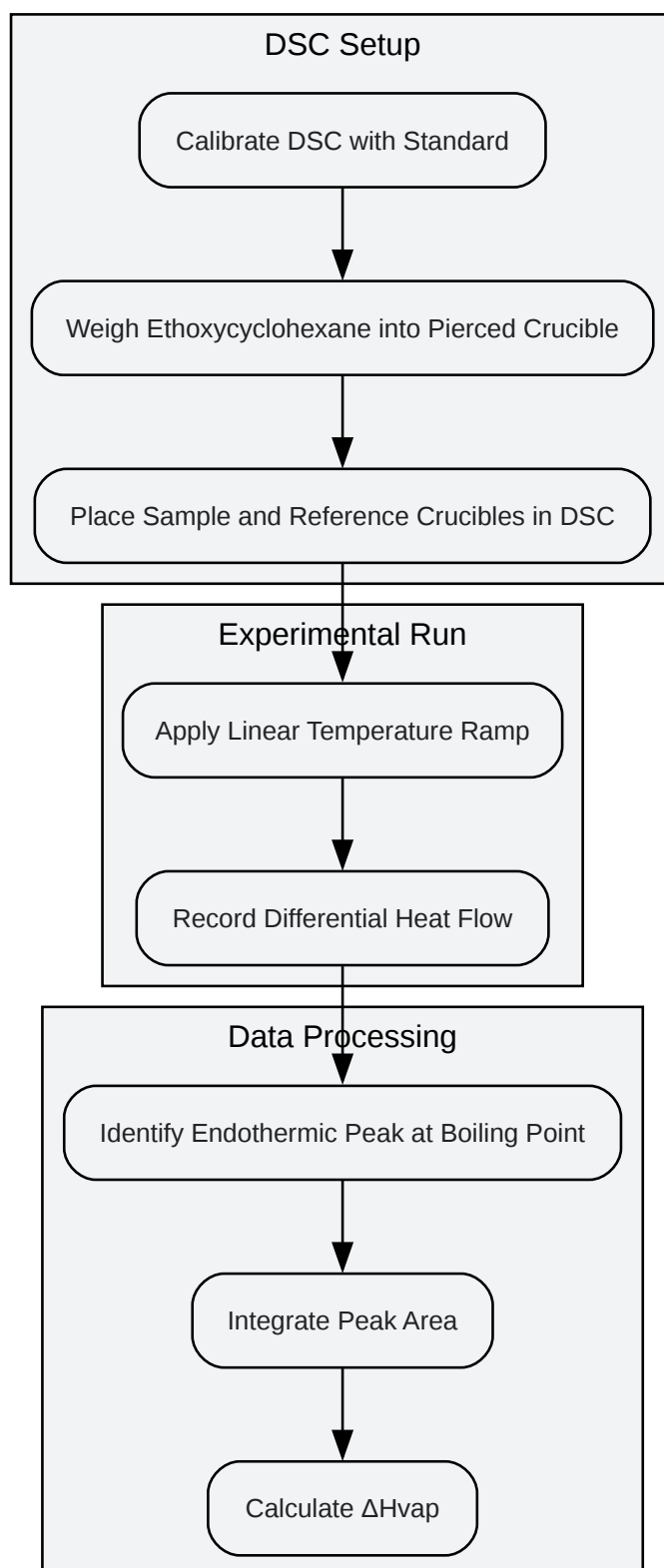
Methodology: Adiabatic Calorimetry

Adiabatic calorimetry is a highly accurate technique for measuring the heat capacity of liquids and solids. The sample is placed in a sealed container within a vacuum-insulated (adiabatic) shield.

- Apparatus: An automatic adiabatic calorimeter equipped with a sample container suitable for liquids.
- Procedure:
 - A known mass of purified **ethoxycyclohexane** is hermetically sealed in the sample container.
 - The calorimeter is cooled to the starting temperature (e.g., the triple point of nitrogen).
 - A measured amount of electrical energy is supplied to the sample, causing a small increase in temperature.
 - The temperature of the sample is precisely measured once thermal equilibrium is reached.
 - The heat capacity is calculated from the energy input and the observed temperature rise.
 - This process is repeated in small temperature increments over the desired temperature range.

A generalized workflow for this process is illustrated in the diagram below.





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References

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